

Technical Guide on the Safe Handling of L-Cystine-3,3'-13C2

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Compound of Interest

Compound Name: L-Cystine-3,3'-13C2

Cat. No.: B12403599

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety information for **L-Cystine-3,3'-13C2**, based on available data for L-Cystine. Isotopic labeling with ^{13}C is not expected to alter the chemical or toxicological properties in a way that would affect standard safety and handling procedures. However, users should always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and complete information.

Section 1: Chemical Identification and Physical Properties

L-Cystine-3,3'-13C2 is an isotopically labeled form of the amino acid L-Cystine. It is a white crystalline powder.^{[1][2]} While specific quantitative data for the labeled compound is not always available, the physical and chemical properties are essentially identical to that of standard L-Cystine.

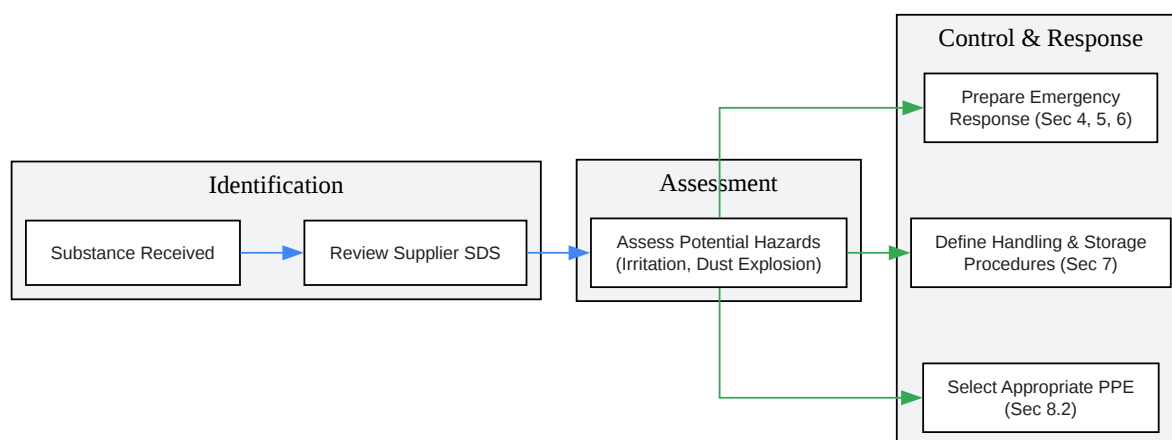
Property	Data	Source
Appearance	White crystals or crystalline powder	[1][2]
Melting Point	260 - 261°C (decomposes)	[1]
Solubility in Water	0.009 g / 100 g H ₂ O (at 20°C)	
pH	5.0 - 6.5 (0.02 g in 50 mL of H ₂ O)	
Chemical Formula	C ₆ H ₁₂ N ₂ O ₄ S ₂ (unlabeled)	
Molecular Weight	240.29 g/mol (unlabeled)	

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), L-Cystine is generally considered non-hazardous. However, some suppliers may classify it with specific hazards based on their data. Good laboratory practices should always be observed as unpredictable reactions are always possible.

Hazard Classification	Statement	Pictogram
GHS Classification	This chemical is considered nonhazardous according to GHS classifications for the Hazard Communication Standard.	No Pictogram Required
Potential Hazards	May cause eye and skin irritation. Fine dust dispersed in air in sufficient concentrations, and in the presence of an ignition source is a potential dust explosion hazard.	

Hazard Identification and Response Workflow



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Caption: Workflow for hazard identification and control measures.

Section 3: Toxicological Information

The toxicological data for L-Cystine indicates a low level of acute toxicity.

Toxicity Data	Value	Species	Source
Acute Oral Toxicity (LD50)	25 g/kg	Rat	
Primary Skin Irritation	May cause skin irritation (No specific data available)	-	
Primary Eye Irritation	May cause eye irritation (No specific data available)	-	

Section 4: Experimental Protocols

Safety Data Sheets summarize the results of toxicological studies rather than providing detailed experimental protocols. The LD50 value cited is typically determined through standardized acute toxicity testing protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure).

General Methodology for Acute Oral Toxicity Study (Illustrative)

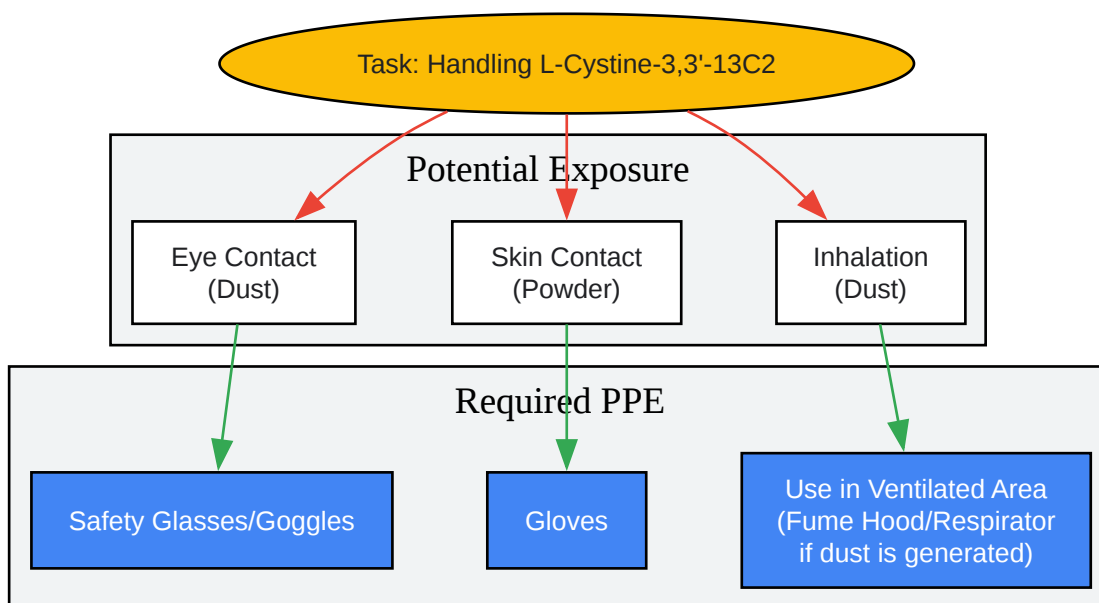
- **Animal Selection:** Healthy, young adult rats of a single strain are used.
- **Acclimatization:** Animals are acclimated to laboratory conditions for at least 5 days.
- **Dosing:** The test substance is administered in a single dose by gavage. A range-finding study may be performed to determine the appropriate dose levels.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.
- **Data Analysis:** The LD50 (the dose estimated to be lethal to 50% of the animals) is calculated using appropriate statistical methods.

Section 5: Handling, Storage, and Personal Protection

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Procedure	Recommendation	Source
Handling	Follow good industrial practice in housekeeping and personal hygiene. Wear personal protective equipment. Avoid generating dust.	
Storage	Store in closed containers in a dry area. Avoid humidity, sunlight, and high temperature.	
Incompatible Materials	Strong oxidizing agents.	

Personal Protective Equipment (PPE) Selection Logic



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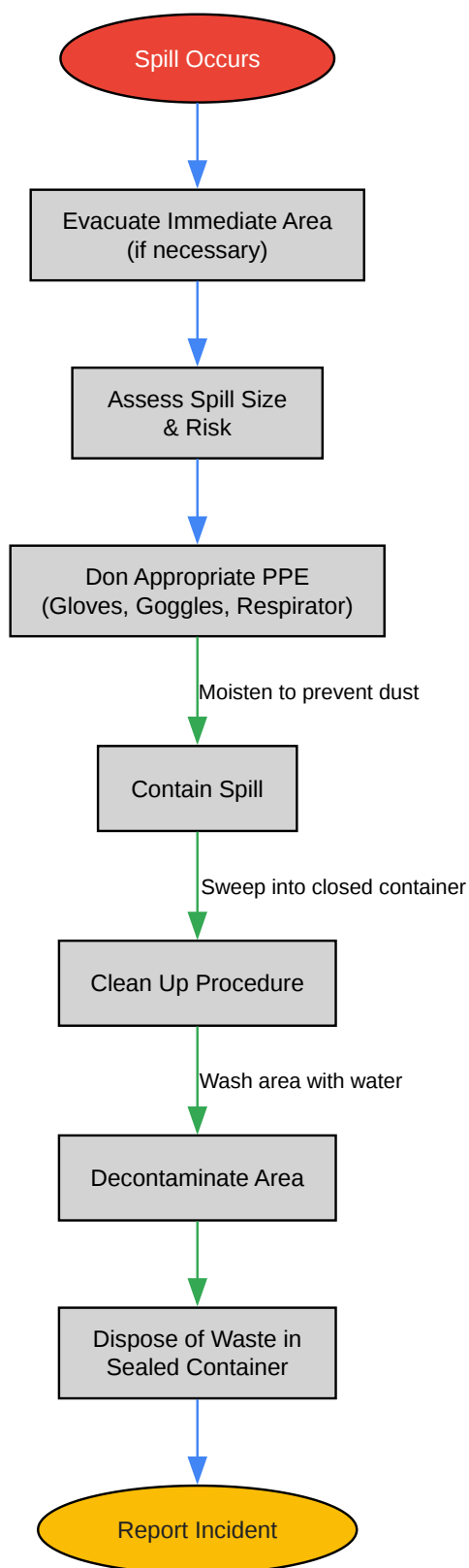
Caption: Decision logic for selecting appropriate PPE.

Section 6: First Aid and Emergency Procedures

In case of exposure, follow these first-aid measures.

Exposure Route	First Aid Measure	Source
Inhalation	Immediately relocate to a fresh air environment. Rinse mouth with water. If breathing becomes difficult, give oxygen and seek medical attention.	
Skin Contact	Wash with soap and copious amounts of water. If irritation persists, seek medical attention.	
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes. Assure adequate flushing by separating eyelids. Seek medical attention.	
Ingestion	Rinse mouth with water and seek medical attention.	
Fire	Use water spray, carbon dioxide, dry chemical powder, or foam. Fine dust may form an explosive mixture with air.	
Accidental Release	Use personal protection. Moisten spills to prevent dust generation, then sweep up into a closed container. Wash the spill area with plenty of water after recovery.	

Emergency Response Workflow for Accidental Spills



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Caption: Step-by-step workflow for responding to an accidental spill.

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References

- 1. ajiaminoscience.eu [ajiaminoscience.eu]
- 2. L-Cystine SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
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